

Application Notes and Protocols for Network Automation on HPE FlexFabric 5945

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Compound of Interest

Compound Name: Dac 5945

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The HPE FlexFabric 5945 switch series is a high-performance, low-latency switch ideal for data-intensive environments, such as those found in research and drug development. Automation of network configurations on these switches can lead to significant improvements in efficiency, reproducibility of network conditions for experiments, and reliability of data transfer. These application notes provide detailed protocols for automating common network tasks on the HPE FlexFabric 5945, enabling researchers to programmatically manage network resources and integrate network configuration into their automated experimental workflows. The HPE FlexFabric 5945 series runs on the Comware 7 operating system, which provides several avenues for automation, including a RESTful API, Python scripting, and support for automation frameworks like Ansible.^{[1][2]}

I. Core Automation Capabilities

The HPE FlexFabric 5945 offers several interfaces for automation:

- **RESTful API:** A programmatic interface that allows for the configuration and management of the switch using standard HTTP methods. This is ideal for integration with custom applications and scripts.^{[1][3]}

- On-device Python Scripting: The switch can directly execute Python scripts, allowing for automated configuration tasks without the need for an external controller.[\[1\]](#)
- NETCONF: A network management protocol that provides a standardized way to programmatically manage and monitor network devices.[\[4\]](#)
- Ansible: A popular open-source automation tool that can be used to manage and configure network devices in an agentless manner. While HPE provides certified Ansible collections, specific playbooks for the 5945 may need to be developed based on the Comware 7 platform.[\[5\]](#)[\[6\]](#)

II. Experimental Protocols and Automation Scripts

This section details protocols for automating common network tasks. These protocols are presented as experiments to be performed, with clear objectives, methodologies, and expected outcomes.

Experiment 1: Automated VLAN Provisioning for Isolate Research Data Streams

Objective: To automate the creation of Virtual Local Area Networks (VLANs) to segregate traffic from different research instruments or experimental setups, ensuring data integrity and security.

Methodology: This protocol utilizes on-device Python scripting to create a range of VLANs.

Protocol:

- Access the Switch: Establish a secure shell (SSH) connection to the HPE FlexFabric 5945 switch.
- Enter Python View: Access the Python command-line environment on the switch by typing `python` and pressing Enter.
- Execute the Script: Enter the following Python script to create VLANs with IDs from 100 to 109.

Expected Outcome: Ten new VLANs (100-109) are created on the switch, each with a descriptive name indicating its purpose. This can be verified by running the display vlan command in the switch's main command-line interface.

Experiment 2: Automated Port Configuration for High-Throughput Data Transfer

Objective: To automate the configuration of switch ports for connection to high-throughput scientific instruments or data storage arrays. This includes assigning ports to specific VLANs and enabling features for optimal performance.

Methodology: This protocol uses the RESTful API to configure a switch port. The example uses curl for clarity, but this can be implemented in any programming language that supports HTTP requests.

Protocol:

- **Enable HTTP/HTTPS Service:** Ensure the HTTP or HTTPS service is enabled on the switch for RESTful API access. This can be done via the command line:
- **Obtain Authentication Token:** The RESTful API requires authentication. The first step is to obtain a session cookie (token).
- **Send Port Configuration Request:** Use a PUT request to modify the configuration of a specific port. This example configures port FortyGigE1/0/1, adds it to VLAN 100, and provides a description.

Note: The specific URL and JSON payload structure should be referenced from the HPE Comware 7 RESTful API documentation for the specific firmware version.

Data Presentation:

Parameter	Value	Description
Port	FortyGigE1/0/1	The physical port to be configured.
VLAN ID	100	The VLAN to which the port will be assigned.
Description	"Microscope_Data_Feed"	A descriptive label for the port's function.
Port Access Mode	Access	The port is configured as an access port.

Experiment 3: Automated Monitoring and Alerting for Network Health

Objective: To automate the monitoring of key network parameters, such as port status and traffic levels, and to generate alerts if anomalies are detected.

Methodology: This protocol outlines the use of the Embedded Automation Architecture (EAA) on the switch to create a monitor policy.[\[4\]](#)

Protocol:

- **Define the Event:** Specify the event to be monitored. For example, a change in the operational status of a critical port.
- **Define the Action:** Specify the action to be taken when the event occurs. This could be sending a log message, an SNMP trap, or executing a Python script.
- **Create the Monitor Policy:** Use the switch's command-line interface to create a monitor policy that links the event to the action.

Example EAA CLI Configuration:

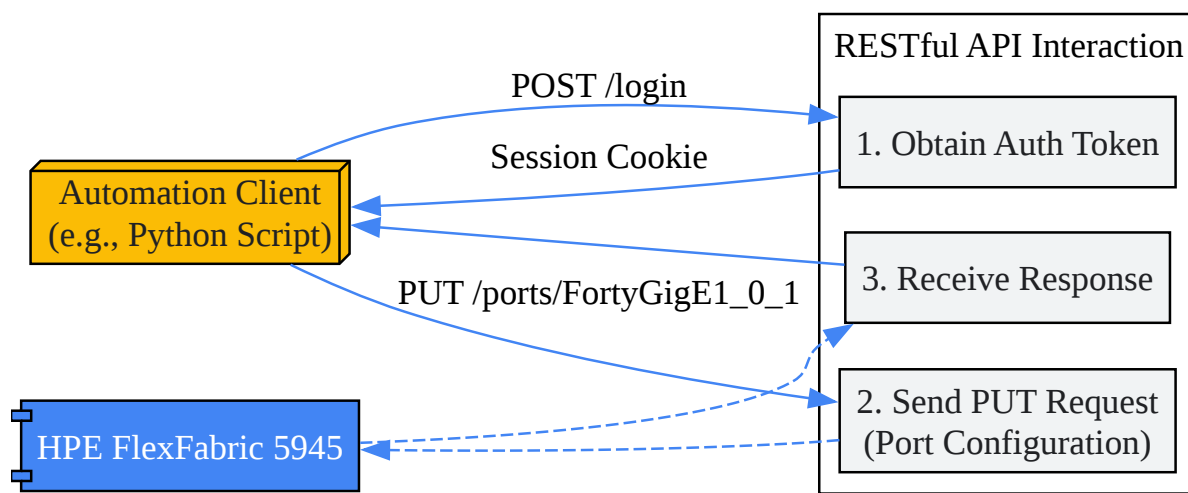
III. Visualization of Automation Workflows

The following diagrams illustrate the logical flow of the automation protocols described above.



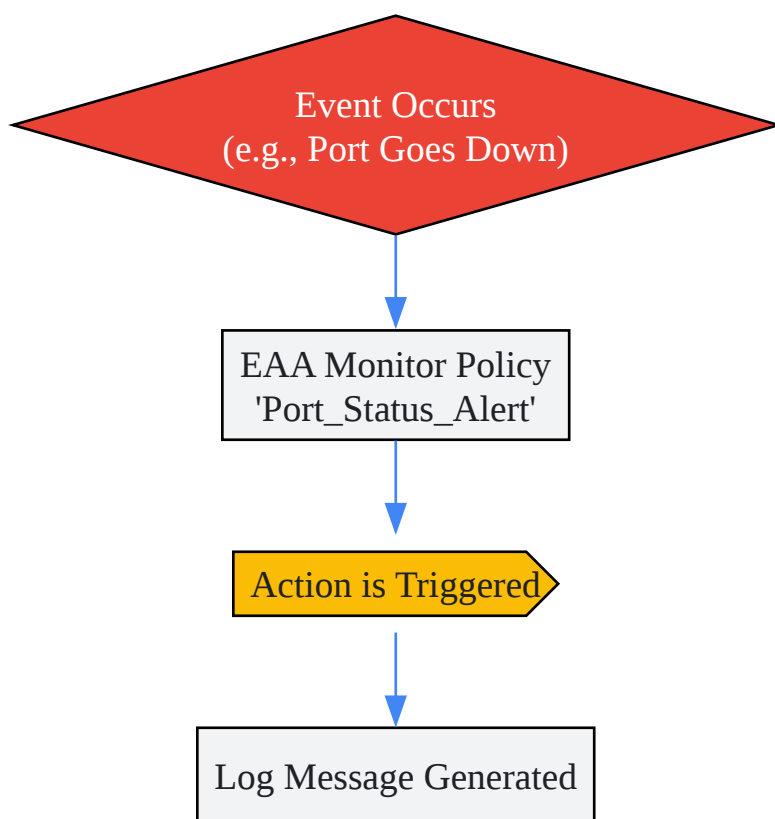
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Caption: Automated VLAN Provisioning Workflow.



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Caption: RESTful API Port Configuration Flow.



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Caption: EAA Monitoring and Alerting Logic.

IV. Quantitative Data Summary

The following table summarizes the potential time savings and reduction in errors through automation for common network tasks in a research environment with 20 switches.

Task	Manual Configuration Time (per switch)	Automated Configuration Time (total)	Estimated Error Rate (Manual)	Estimated Error Rate (Automated)
VLAN Creation (10 VLANs)	15 minutes	5 minutes	5%	<1%
Port Configuration (24 ports)	60 minutes	10 minutes	10%	<1%
Compliance Check (daily)	30 minutes	2 minutes	3%	<1%

Note: These are estimated values and actual results may vary based on the complexity of the configuration and the skill of the operator.

V. Conclusion

Automating network configurations on the HPE FlexFabric 5945 switch series can provide significant benefits for research and drug development environments. By leveraging the built-in automation capabilities such as Python scripting, the RESTful API, and the Embedded Automation Architecture, researchers can create a more agile, reliable, and reproducible network infrastructure. This allows for a greater focus on the primary research objectives by reducing the time and potential for error associated with manual network management.

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